

# An In-depth Technical Guide on the Density of 2,2,4-Trimethylcyclopentanone

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## Compound of Interest

Compound Name: 2,2,4-Trimethylcyclopentanone

Cat. No.: B1295220

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This technical guide provides a comprehensive overview of the density of **2,2,4-trimethylcyclopentanone**, tailored for researchers, scientists, and professionals in drug development. This document outlines the physical properties of this compound, details the experimental protocols for density determination, and presents a logical workflow for these procedures.

## Physical and Chemical Properties

**2,2,4-Trimethylcyclopentanone** is a cyclic ketone with the chemical formula  $C_8H_{14}O$ . Accurate determination of its physical properties, such as density, is crucial for its application in research and development. The density of the 2,2,4-isomer is distinct from its other isomers, such as 2,4,4-trimethylcyclopentanone.

### Data Presentation

The quantitative data for **2,2,4-trimethylcyclopentanone** and its related isomer are summarized in the table below for clear comparison.

Property	2,2,4-Trimethylcyclopentanone	2,4,4-Trimethylcyclopentanone
CAS Number	28056-54-4[1]	4694-12-6[2][3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	C <sub>8</sub> H <sub>14</sub> O[3]
Molecular Weight	126.20 g/mol	126.2 g/mol [3]
Density	0.878 g/cm <sup>3</sup> [4]	0.877 g/mL at 25 °C[2][3]
Specific Gravity	0.88 at 20/20 °C	0.87700 at 25.00 °C[5]
Boiling Point	66 °C at 45 mmHg	160 °C[2][3]
Flash Point	38 °C	110 °F (43.33 °C)[5]
Refractive Index	1.43	1.432 at 20.00 °C[5]

## Experimental Protocols: Density Determination by Pycnometer

The density of a liquid organic compound such as **2,2,4-trimethylcyclopentanone** can be accurately determined using a pycnometer, also known as a specific gravity bottle. This method relies on measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a fine hole)[6]
- Analytical balance (with an accuracy of at least 0.001 g)
- Thermometer
- Thermostatic bath
- Pasteur pipet

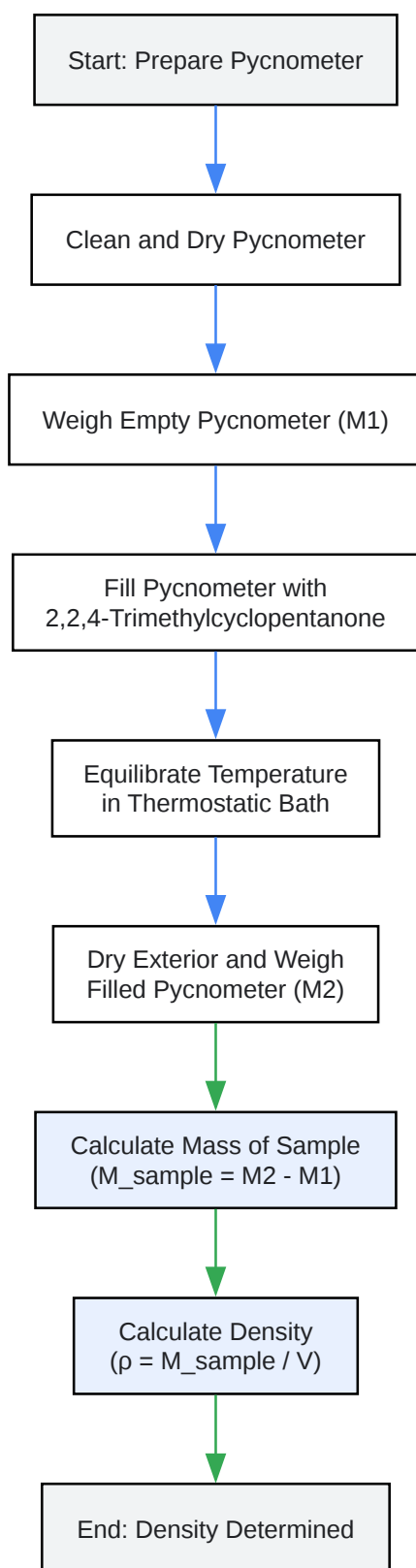
Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with a suitable solvent, followed by rinsing with distilled water. Dry the pycnometer completely in an oven and allow it to cool to room temperature in a desiccator.
- **Mass of the Empty Pycnometer:** Accurately weigh the dry, empty pycnometer with its stopper on an analytical balance. Record this mass ( $M_1$ ).<sup>[7]</sup>
- **Calibration with Water (Optional but Recommended):**
  - Fill the pycnometer with distilled water of a known temperature.
  - Insert the stopper, ensuring any excess water flows out through the capillary hole.<sup>[6]</sup>
  - Place the filled pycnometer in a thermostatic bath to bring it to a precise temperature (e.g., 20 °C).
  - Remove the pycnometer, wipe the exterior dry, and weigh it ( $M_{\text{water}}$ ).
  - The volume of the pycnometer ( $V$ ) can be calculated using the known density of water at that temperature.
- **Sample Measurement:**
  - Rinse the clean, dry pycnometer with a small amount of **2,2,4-trimethylcyclopentanone**.
  - Fill the pycnometer with the sample liquid.<sup>[7]</sup>
  - Insert the stopper, allowing the excess liquid to escape through the capillary. Ensure no air bubbles are trapped.<sup>[6]</sup>
  - Place the pycnometer in a thermostatic bath to equilibrate to the desired temperature (e.g., 20 °C).<sup>[7]</sup>
  - Carefully dry the exterior of the pycnometer.
  - Weigh the filled pycnometer and record the mass ( $M_2$ ).<sup>[7]</sup>
- **Calculation of Density:**

- The mass of the **2,2,4-trimethylcyclopentanone** sample ( $M_{\text{sample}}$ ) is calculated as:  
$$M_{\text{sample}} = M_2 - M_1$$
- The density ( $\rho$ ) of the sample is then calculated by dividing the mass of the sample by the known volume of the pycnometer ( $V$ ):  $\rho = M_{\text{sample}} / V$

#### Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the density of a liquid compound using the pycnometer method.



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Caption: Workflow for Density Determination using a Pycnometer.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Density of 2,2,4-Trimethylcyclopentanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295220#2-2-4-trimethylcyclopentanone-density]

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